Addressing off-target effects of Regrelor in cellular assays

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Compound of Interest

Compound Name:	*Regrelor*
CAS No.:	*787548-03-2*
Cat. No.:	*B1251641*

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Welcome to the Technical Support Center for **Regrelor** (INS50589) in vitro assays.

As a Senior Application Scientist, I frequently guide researchers through the complexities of purinergic receptor pharmacology. **Regrelor** (INS50589) is a reversible, competitive P2Y12 receptor antagonist originally developed as an antiplatelet agent[1]. Because its chemical structure features a purine nucleotide backbone[2], it inherently mimics endogenous ligands like ADP and ATP. While it exhibits potent on-target activity (IC50 ~16 nM)[1], this structural homology makes it highly susceptible to off-target interactions with other purinergic receptors (e.g., P2Y1, P2Y13, and adenosine receptors) at elevated concentrations. Furthermore, clinical development of **Regrelor** was halted in Phase II due to adverse safety profiles[3], and in vitro studies have shown it can inhibit cell proliferation and trigger inflammatory pathways[4].

Understanding the causality behind these off-target effects is critical for designing robust cellular assays. This guide provides authoritative troubleshooting strategies and self-validating protocols to ensure your data reflects true P2Y12 antagonism rather than artifactual noise.

Part 1: Troubleshooting Guide & FAQs

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Q1: Why am I observing biphasic dose-response curves when using **Regrelor** in cAMP accumulation assays? A1: This is a classic manifestation of concentration-dependent receptor cross-reactivity. At low concentrations (near its 16 nM IC50), **Regrelor** specifically binds the Gi-coupled P2Y12 receptor, effectively blocking ADP-induced decreases in cAMP[1]. However, as concentrations exceed 1 µM, the purine nucleotide backbone of **Regrelor** begins interacting with Gs-coupled adenosine receptors (like A2A) or Gq-coupled P2Y receptors[2]. This secondary activation triggers competing intracellular signaling cascades (e.g., stimulating adenylyl cyclase instead of inhibiting it), which artificially elevates cAMP levels and creates a biphasic or "U-shaped" curve. Actionable Insight: Always cap your top concentration at 100x the IC50 (approx. 1.5 µM) to maintain the pharmacological window of selectivity.

Q2: My long-term cellular proliferation assays are showing significant cytotoxicity. Is this a downstream effect of P2Y12 inhibition? A2: No. The cytotoxicity and growth arrest you are observing are documented off-target effects of **Regrelor** disodium[4]. While P2Y12 regulates platelet aggregation, it is not a primary driver of cell survival in most standard immortalized cell lines. The inhibition of cell proliferation is likely due to **Regrelor** interfering with intracellular nucleotidases or off-target kinases over extended incubation periods. Actionable Insight: **Regrelor** is best suited for acute signaling assays (e.g., calcium flux, cAMP assays measured within minutes to hours). If you must perform multi-day assays, you must run a parallel vehicle control and a structurally distinct P2Y12 inhibitor (like ticagrelor) to separate target-mediated effects from compound-specific toxicity.

Q3: How can I definitively prove that my readout is P2Y12-specific? A3: You must employ a self-validating experimental design using an isogenic P2Y12-null cell line. If **Regrelor** induces a signal change in the knockout line, that signal is unequivocally an off-target artifact. By mathematically subtracting the null-line signal from your wild-type (WT) signal, you isolate the true P2Y12-dependent response.

Part 2: Quantitative Data Summary

To design effective assays, you must respect the pharmacological boundaries of the compound. Below is a summary of **Regrelor**'s target affinities and the cellular consequences of exceeding recommended concentrations.

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Target / Receptor	Coupling Pathway	Regrelor Affinity (IC50)	Cellular Consequence of Binding	Recommended Assay Limit
P2Y12 (Primary Target)	Gi-coupled	~16 nM	Inhibition of ADP-induced cAMP suppression	100 nM – 1.5 µM
P2Y1 / P2Y13 (Off-Target)	Gq / Gi-coupled	> 1.0 µM	Aberrant calcium flux / Secondary cAMP changes	Avoid > 1.5 µM
Adenosine Receptors (Off-Target)	Gs-coupled	> 5.0 µM	Unwanted cAMP elevation (Biphasic curves)	Avoid > 1.5 µM
General Kinases/Nucleotidases	Intracellular	Unknown	Cytotoxicity, inhibition of cell proliferation	Short-term assays only

Part 3: Self-Validating Protocol: Multiplexed Off-Target Counter-Screening

To ensure scientific integrity, every assay must validate its own outputs. This protocol utilizes a dual-readout system across two cell lines to mathematically eliminate off-target noise.

Step 1: Isogenic Cell Seeding

- Action: Plate Wild-Type (WT) cells and isogenic P2Y12-Knockout (KO) cells in separate wells of a 384-well plate at

  cells/well.
- Causality: The KO line acts as the ultimate biological filter. Any signal generated in these wells by **Regrelor** is physically impossible to be P2Y12-mediated.

Step 2: Compound Titration & Pre-incubation

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- Action: Treat both cell lines with a 10-point titration of **Regrelor** (0.1 nM to 10 µM). Incubate for 30 minutes at 37°C.
- Causality: A 30-minute pre-incubation allows the reversible, competitive antagonist[1] to reach equilibrium with the receptor before the agonist is introduced, preventing false-negative readouts caused by slow binding kinetics.

Step 3: Agonist Challenge

- Action: Add ADP (the endogenous agonist) at its predetermined

  concentration.
- Causality: Using an

  concentration ensures a robust signal window while remaining sensitive enough to be competitively displaced by **Regrelor**.

Step 4: Multiplexed Readout (cAMP & Calcium)

- Action: Measure intracellular Calcium flux (via fluorescent dye like Fluo-4) immediately, followed by cAMP accumulation (via TR-FRET or luminescence) after 30 minutes.
- Causality: P2Y12 is Gi-coupled (modulates cAMP). If you observe a Calcium flux spike (Gq-coupled pathway) at high **Regrelor** concentrations, you have definitively identified cross-reactivity with off-target purinergic receptors (e.g., P2Y1).

Step 5: Data Normalization (The Self-Validation Checkpoint)

- Action: Subtract the baseline-adjusted signal of the KO line from the WT line for every corresponding concentration point.
- Causality: This mathematical delta isolates the pure P2Y12-dependent pharmacological response. If the KO line shows cytotoxicity or aberrant signaling at 5 µM, that noise is scrubbed from your final WT efficacy curve, validating the integrity of your reported IC50.

Part 4: Mechanistic and Workflow Visualizations

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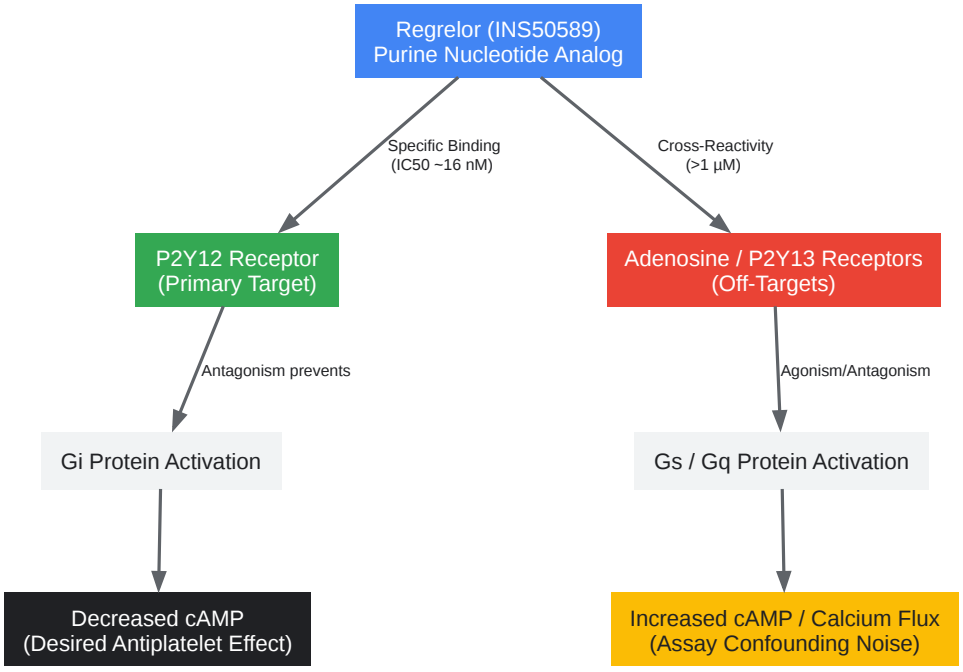

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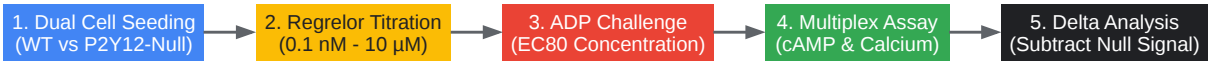
Mechanistic divergence of **Regrelor** at on-target (P2Y12) versus off-target receptors.



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Self-validating workflow utilizing isogenic null lines to isolate off-target noise.

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